

Oralith Brilliant Pink R: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Oralith Brilliant Pink R

CAS No.: 52641-31-3

Cat. No.: B7797378

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An In-depth Examination of C.I. Pigment Red 181 for Researchers and Formulation Scientists

Oralith Brilliant Pink R, a synthetic organic pigment of the thioindigo class, is a vibrant colorant with significant applications in the textile and cosmetic industries. Known scientifically as 6,6'-dichloro-4,4'-dimethylthioindigo, this compound is valued for its brilliant pink to red hue, high color fastness, and stability. This technical guide provides a detailed overview of its chemical and physical properties, synthesis, applications, and safety data for researchers, scientists, and drug development professionals.

Core Molecular and Physical Properties

Oralith Brilliant Pink R is identified by the CAS Number 2379-74-0. Its molecular formula is $C_{18}H_{10}Cl_2O_2S_2$, corresponding to a molecular weight of approximately 393.31 g/mol ^[1] The compound is structurally a derivative of indigo, where the indole rings are replaced by benzothiophene moieties, and it possesses chlorine and methyl substituents on the aromatic rings.

Table 1: Key Chemical and Physical Properties of **Oralith Brilliant Pink R**

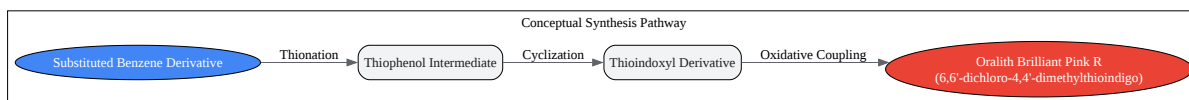
Property	Value
Molecular Formula	C18H10Cl2O2S2
Molecular Weight	~393.31 g/mol
CAS Number	2379-74-0
Synonyms	C.I. Pigment Red 181, C.I. Vat Red 1, D&C Red No. 30, C.I. 73360
Appearance	Bright blue-light pink to reddish-pink powder
Solubility	Insoluble in water, ethanol, and acetone; Soluble in Xylene

The insolubility of **Oralith Brilliant Pink R** in water is a key characteristic that defines its application as a pigment and a vat dye.[2] Its stability to light and heat contributes to its durability in various formulations.[2]

Chemical Synthesis

The synthesis of thioindigo dyes like **Oralith Brilliant Pink R** generally involves the oxidation of a precursor molecule. A common manufacturing method for C.I. Pigment Red 181 involves the oxidation of 6-Bromo-4-methylbenzo[b]thiophen-3(2H)-one.[3] This process can be achieved through different chemical routes, including the amide route or the Herz sulfur dichloride method.[3]

While a detailed, step-by-step industrial synthesis protocol for **Oralith Brilliant Pink R** is proprietary, the general principles of thioindigo dye synthesis can be understood from the synthesis of related compounds like 6,6'-dibromoindigo (Tyrian Purple). The Baeyer-Drewson indigo synthesis provides a classic example of the condensation reaction used to form the core structure.[4] A simplified conceptual pathway for the synthesis of a thioindigo dye is illustrated below.



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Figure 1: A conceptual diagram illustrating the key stages in the synthesis of a thioindigo dye like **Oralith Brilliant Pink R**.

Spectroscopic Data

Detailed spectroscopic data for **Oralith Brilliant Pink R** is not widely published in academic literature, likely due to its primary industrial application. However, some information is available from technical datasheets and regulatory filings.

- **FTIR Spectroscopy:** The infrared spectrum would be expected to show characteristic peaks for the aromatic C-H stretching, C=C stretching within the aromatic rings, and the C=O stretching of the ketone groups. The C-Cl and C-S bonds would also exhibit specific absorption bands.
- **UV-Vis Spectroscopy:** In a suitable solvent, the UV-Vis spectrum of a vat dye like **Oralith Brilliant Pink R** would display strong absorption in the visible region, which is responsible for its vibrant color. The insoluble form of the pigment will show a broad absorption band due to light scattering, while the reduced, soluble "leuco" form will have a distinct absorption maximum. For instance, a study on C.I. Vat Green 1 showed a clear absorption peak at 610 nm in its reduced state.
- **NMR Spectroscopy:** Due to the low solubility of the pigment, obtaining high-resolution ^1H and ^{13}C NMR spectra is challenging.

Applications in Research and Industry

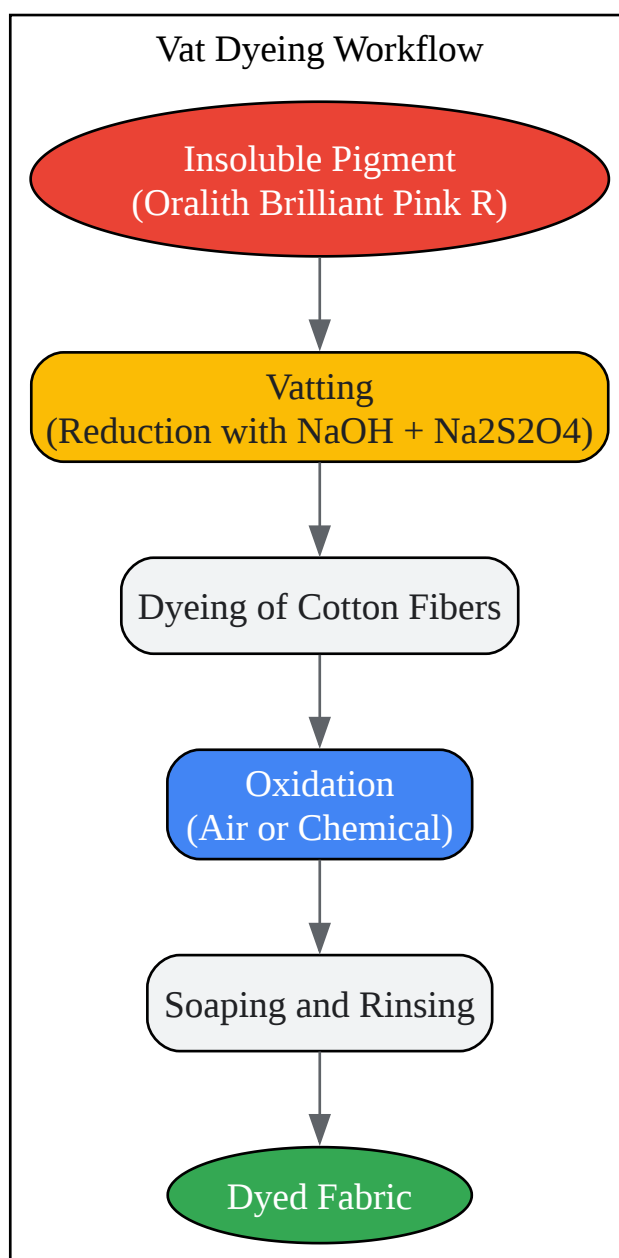
The unique properties of **Oralith Brilliant Pink R** have led to its use in diverse fields, from traditional dyeing to modern cosmetic formulations.

Textile Applications as a Vat Dye

As a vat dye, **Oralith Brilliant Pink R** is used for dyeing cellulosic fibers such as cotton.^[5] The vat dyeing process is a multi-step procedure that leverages the reversible reduction and oxidation of the dye.

Experimental Protocol: Vat Dyeing of Cotton with **Oralith Brilliant Pink R** (General Procedure)

- **Vatting (Reduction):** The insoluble pigment is converted to its soluble leuco form in an alkaline solution using a reducing agent, typically sodium hydrosulfite ($\text{Na}_2\text{S}_2\text{O}_4$).^[5] This is done by creating a dye bath containing the dye, sodium hydroxide, and sodium hydrosulfite, and heating it to approximately 60°C for about 10-15 minutes.^[5]
- **Dyeing:** The cotton material is immersed in the vatting solution. The temperature is maintained, and the dyeing process continues for a set period, often with the gradual addition of salt (sodium chloride) to enhance dye uptake.^[6]
- **Oxidation:** The fabric is removed from the dye bath and exposed to air or a chemical oxidizing agent (like hydrogen peroxide).^[5] This converts the soluble leuco form of the dye back to its insoluble pigment form, trapping it within the cotton fibers.
- **Soaping:** The dyed fabric is washed with a hot soap solution to remove any loose dye particles and to fully develop the final color and improve fastness properties.^[7]



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Figure 2: A flowchart illustrating the key steps in the vat dyeing process for cotton using **Oralith Brilliant Pink R**.

Cosmetic Applications

In the cosmetic industry, **Oralith Brilliant Pink R** is known as D&C Red No. 30.[2] It is used as a colorant in a variety of products, including lipsticks, blushes, and face powders. It is often

used as a "lake" pigment, where the dye is precipitated onto an inert substrate like alumina. This makes it insoluble and suitable for use in non-aqueous formulations.

Formulation Insights for Cosmetics:

- **Lipstick:** In a lipstick formulation, D&C Red No. 30 would be part of the colorant phase, which is dispersed in a wax and oil base. The pigment is ground with a portion of the oil to ensure uniform color distribution before being mixed with the molten waxes.
- **Regulatory Considerations:** The use of D&C Red No. 30 in cosmetics is regulated by authorities such as the U.S. Food and Drug Administration (FDA) and the European Commission.^[8]^[9] It is approved for general cosmetic use, including on lips, but is not permitted for use in the eye area.^[10] In the European Union, it is listed under the name CI 73360.^[8]

Safety and Toxicology

The safety of **Oralith Brilliant Pink R** has been evaluated by various regulatory bodies.

- **Acute Toxicity:** Studies on related pigments suggest a low acute oral toxicity.^[11]
- **Mutagenicity:** Some studies have investigated the mutagenicity of various dyes. For instance, a study on several commonly used dyes found that some were mutagenic in the Salmonella-mammalian microsome test, while others were not.^[5] Specific mutagenicity data for **Oralith Brilliant Pink R** is not readily available in the public domain, but as a regulated cosmetic colorant, it has undergone safety assessments.
- **Regulatory Status:** The FDA has permanently listed D&C Red No. 30 for use in drugs and cosmetics, with certification required for each batch.^[9] This indicates that it has been deemed safe for its intended uses under the specified conditions.

Conclusion

Oralith Brilliant Pink R is a versatile and stable synthetic pigment with a well-established presence in the textile and cosmetic industries. Its vibrant color and excellent fastness properties make it a valuable component in a wide range of products. For researchers and formulation scientists, a thorough understanding of its chemical nature, particularly its

properties as a vat dye, is crucial for its effective application. While detailed spectroscopic and synthesis data may be limited in the public domain, the available information from technical and regulatory sources provides a solid foundation for its use in scientific and industrial settings.

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